

Sigmoidin B 5-lipoxygenase inhibition specificity

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Compound Focus: Sigmoidin B

CAS No.: 87746-47-2

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Experimental Profile of Sigmoidins A and B

Compound	5-LOX Inhibition (Cell-Free)	COX-1 Inhibition (Cell-Free)	DPPH Radical Scavenging	In Vivo Activity (TPA-induced mouse ear oedema)	In Vivo Activity (PLA2-induced mouse paw oedema)
Sigmoidin B	Selective inhibitor [1]	No effect [1]	Potent scavenger [1]	83% inhibition of oedema [1]	Inhibited oedema formation at 60 min [1]
Sigmoidin A	Selective inhibitor (IC ₅₀ = 31 µM) [1]	No effect [1]	Potent scavenger [1]	89% inhibition of oedema [1]	No significant inhibition [1]

Detailed Experimental Protocols

The key findings for **Sigmoidin B** are based on the following established experimental methodologies:

- 5-LOX and COX-1 Inhibition Assay (Cell-Free):** The inhibitory activity on arachidonic acid metabolism was tested using enzymatic preparations. Sigmoidins A and B were found to be **selective**

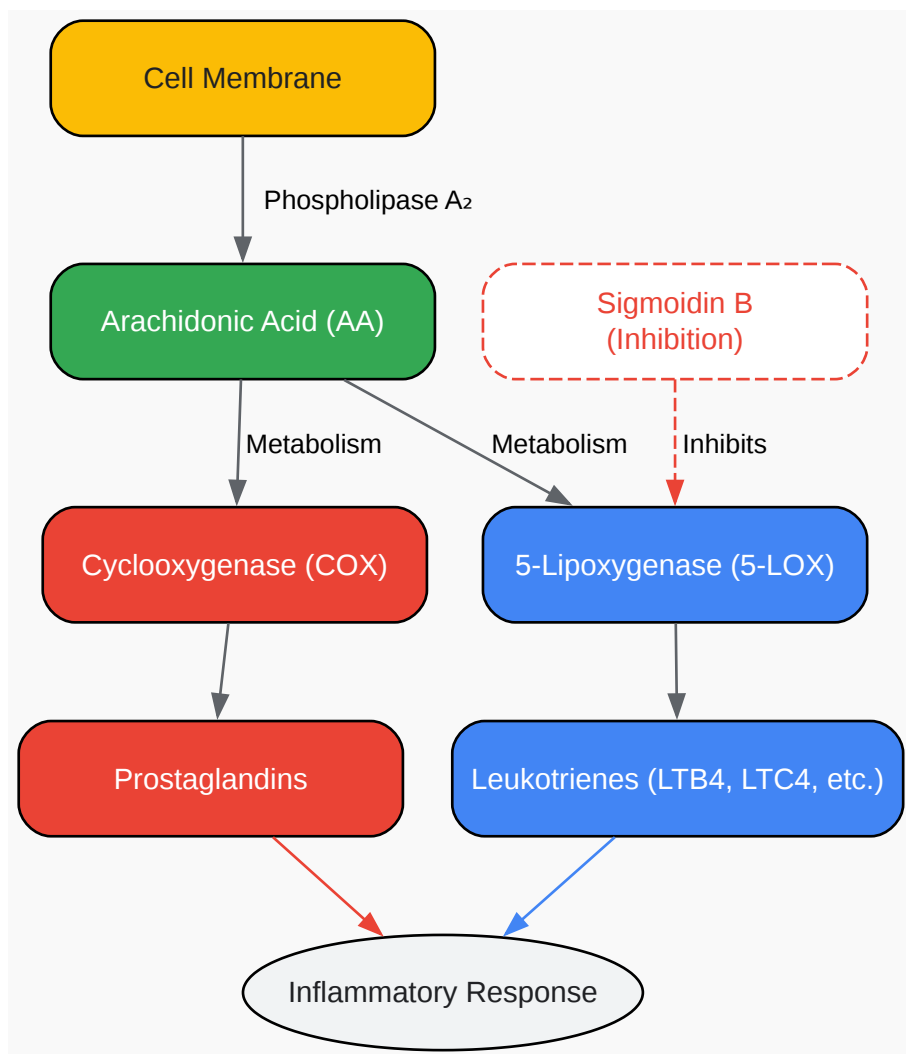
inhibitors of 5-LOX, with no observed effect on COX-1 activity, indicating a specific mechanism that avoids the side effects associated with COX inhibition [1].

- **In Vivo Anti-inflammatory Models:**

- **TPA-induced mouse ear oedema:** Inflammation was induced by topical application of 12-O-tetradecanoylphorbol 13-acetate (TPA) on the mouse ear. The anti-inflammatory effect was measured as the percentage reduction of oedema compared to a control group [1].
- **Phospholipase A2 (PLA2)-induced mouse paw oedema:** Inflammation was induced by injecting PLA2 into the subplantar region of a mouse paw. Oedema formation was measured volumetrically after 60 minutes, and the percentage inhibition was calculated [1].
- **Antioxidant Activity (DPPH Assay):** The stable 1,1-diphenyl-2-picrylhydrazyl (DPPH) free radical was used to test the compounds' radical scavenging ability. Both Sigmoidins A and B proved to be potent scavengers, which may contribute to their overall anti-inflammatory effect [1].

Mechanism of Action in Context

To understand how **Sigmoidin B** works, it's helpful to see where 5-LOX inhibition fits into the inflammatory pathway. The diagram below illustrates this process and the site of inhibition.



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As the diagram shows, 5-LOX is a key enzyme in the production of pro-inflammatory leukotrienes [2]. Inhibiting this enzyme is a recognized therapeutic strategy. The search results provide deep insights into how inhibitors like **Sigmoidin B** might work at a molecular level by describing two natural inhibitors:

- **NDGA**: An **orthosteric inhibitor** that binds directly in the enzyme's active site, competing with the substrate arachidonic acid [3] [4].
- **AKBA**: An **allosteric inhibitor** that binds to a different site, causing structural changes in the enzyme that hinder the substrate from entering the active cavity [3] [4].

While the exact binding mode of **Sigmoidin B** (orthosteric or allosteric) is not specified in the available data, its confirmed selectivity for 5-LOX over COX-1 is a significant characteristic [1].

Interpretation and Research Implications

The data positions **Sigmoidin B** as a promising selective 5-LOX inhibitor with demonstrated efficacy in preclinical models.

- **Key Strength:** Its **selectivity for 5-LOX** is a major advantage, as dual COX/LOX inhibitors or non-selective anti-inflammatories often come with side effects like gastrointestinal toxicity [5].
- **Comparative Activity:** The differing activities of the two very similar flavanones in various models suggest that the number of prenyl groups on the molecule influences their mechanism and potency, a valuable insight for medicinal chemistry optimization [1].

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